

handling and safety precautions for 4-bromobutan-1-amine

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Compound of Interest

Compound Name: 4-Bromobutan-1-amine

Cat. No.: B1267872

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Technical Support Center: 4-Bromobutan-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the safe handling, experimental use, and troubleshooting for **4-bromobutan-1-amine** and its hydrobromide salt.

Section 1: Safety First - Handling and Precautions

Proper handling and adherence to safety protocols are paramount when working with **4-bromobutan-1-amine** due to its hazardous properties. This section provides a comprehensive overview of safety measures.

GHS Hazard Classification

4-Bromobutan-1-amine and its hydrobromide salt are classified under the Globally Harmonized System (GHS) with the following hazards:

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[1]
Acute Oral Toxicity	Category 4	Warning	H302: Harmful if swallowed
Acute Inhalation Toxicity	Category 4	Warning	H332: Harmful if inhaled

GHS Pictograms:

 GHS07 Exclamation Mark

Physical and Chemical Properties

A summary of key physical and chemical data is presented below for quick reference.

Property	4-Bromobutan-1-amine	4-Bromobutan-1-amine hydrobromide
CAS Number	33977-38-7	24566-81-2
Molecular Formula	C4H10BrN	C4H11Br2N[2]
Molecular Weight	152.03 g/mol	232.94 g/mol [2]
Appearance	Colorless to pale yellow liquid	White to yellow to brown solid
Boiling Point	Not available	Not available
Storage	Keep in dark place, inert atmosphere, store in freezer, under -20°C[3]	Store at room temperature[2] or in a refrigerator

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure risk, the following PPE and engineering controls are mandatory:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#) Ensure that eyewash stations and safety showers are readily accessible.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[\[6\]](#)

First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [8] [9] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. [8] [9] Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [7]

Section 2: Experimental Protocols and Troubleshooting

This section provides a detailed experimental protocol for a common application of **4-bromobutan-1-amine** and a troubleshooting guide to address potential issues.

Experimental Protocol: Synthesis of a Pyrrolidine Derivative

4-Bromobutan-1-amine is a key precursor for the synthesis of various substituted pyrrolidines, which are important structural motifs in many pharmaceuticals. This protocol details the synthesis of N-benzyl-pyrrolidine.

Reaction Scheme:

Materials:

- **4-Bromobutan-1-amine** hydrobromide
- Benzaldehyde
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- 1,2-Dichloroethane (DCE), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Dichloromethane (DCM) or Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **4-bromobutan-1-amine** hydrobromide (1.0 eq) and dissolve it in anhydrous 1,2-dichloroethane (DCE).
- Add triethylamine (1.1 eq) to neutralize the hydrobromide salt and stir for 10 minutes.
- Add benzaldehyde (1.05 eq) to the reaction mixture.
- Stir the mixture at room temperature for 30 minutes to allow for the formation of the intermediate iminium ion.
- Carefully add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane or ethyl acetate (3 x).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the organic solution under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the desired N-benzylpyrrolidine.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low or no product formation	- Incomplete iminium ion formation.- Deactivated reducing agent.- Impure starting materials.	- Ensure anhydrous conditions. Consider adding a dehydrating agent like molecular sieves during imine formation.- Use a fresh batch of sodium triacetoxyborohydride.- Check the purity of 4-bromobutan-1-amine and benzaldehyde.
Formation of over-alkylated byproducts	In intermolecular reactions, the newly formed secondary amine can react further with the alkylating agent.	- Use a stoichiometric amount of the alkylating agent.- Add the alkylating agent slowly to the reaction mixture.- Consider using a protecting group strategy for the amine.
Intramolecular cyclization to pyrrolidine	The amine can act as an internal nucleophile, displacing the bromide to form pyrrolidine.	- This is an inherent reactivity. To favor intermolecular reaction, use a higher concentration of the external nucleophile/electrophile.
Difficult purification of the amine product	Basic amines can interact strongly with acidic silica gel, leading to tailing and poor separation.	- Neutralize the silica gel by pre-treating the column with a solvent system containing a small amount of a volatile base like triethylamine (e.g., 0.1-1%).- Alternatively, use a different stationary phase such as alumina or amine-functionalized silica.

Presence of unreacted starting amine

- Insufficient amount of the alkylating agent.- Reaction not driven to completion.

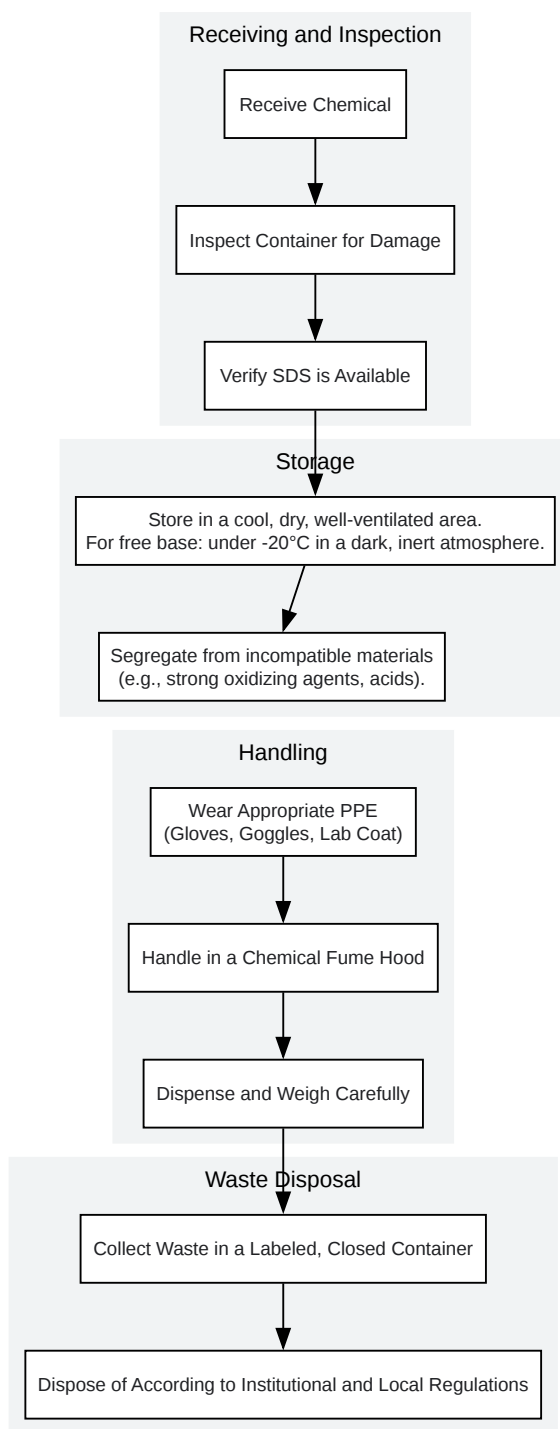
- Use a slight excess (1.05-1.1 eq) of the alkylating agent.- Increase the reaction time or gently heat the reaction mixture, while monitoring for side product formation.

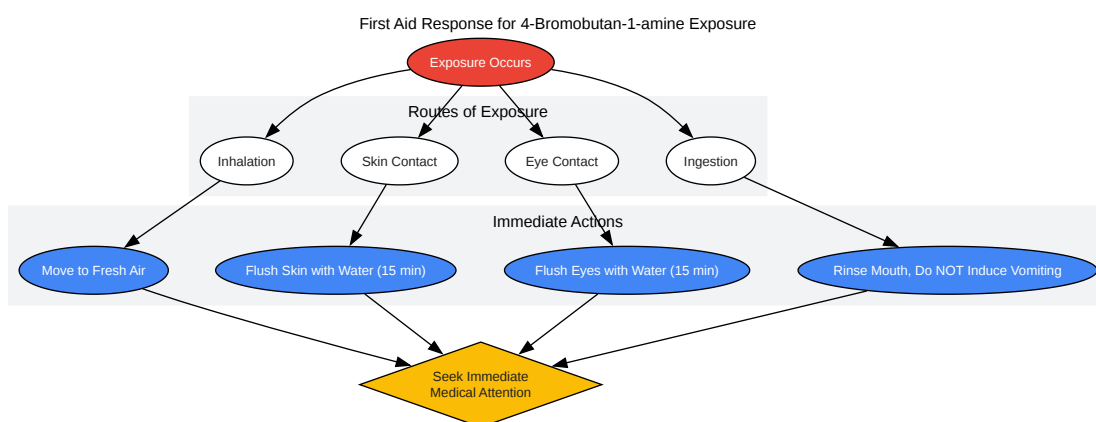
Section 3: Visualizing Workflows and Logical Relationships

Diagrams are provided to illustrate key experimental and safety workflows.

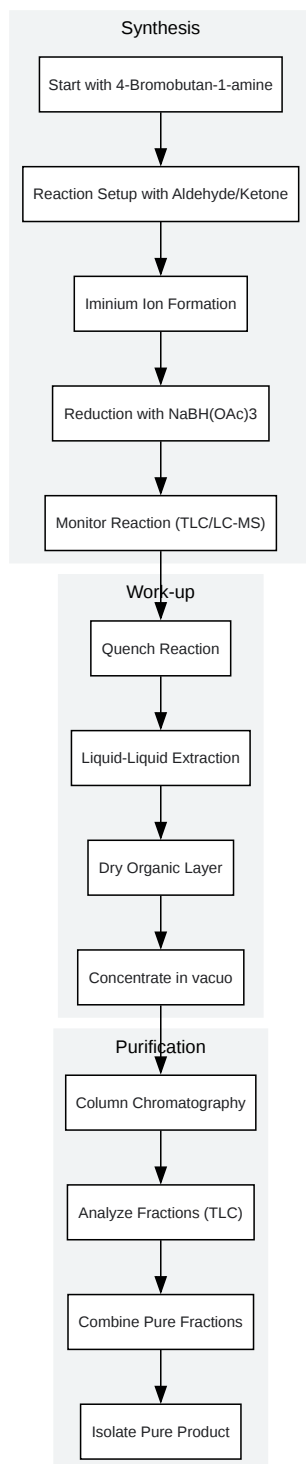
General Handling and Storage Workflow

General Handling and Storage Workflow for 4-Bromobutan-1-amine





Logical Workflow for N-Substituted Pyrrolidine Synthesis

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References

- 1. 4-Bromobutan-1-amine hydrobromide | C₄H₁₁Br₂N | CID 24189510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. 33977-38-7|4-Bromobutan-1-amine|BLD Pharm [bldpharm.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 5162-44-7 Name: 4-bromobut-1-ene [xixisys.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. en.hesperian.org [en.hesperian.org]
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